

2-(Pyrimidin-2-yl)ethanol safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-(Pyrimidin-2-yl)ethanol

Cat. No.: B040202

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An In-depth Technical Guide to the Safe Handling of **2-(Pyrimidin-2-yl)ethanol**

Introduction

2-(Pyrimidin-2-yl)ethanol, identified by CAS No. 114072-02-5, is a heterocyclic alcohol increasingly utilized as a key building block in medicinal chemistry and drug development.^[1] Its unique structure, featuring a pyrimidine ring linked to an ethanol moiety, makes it a valuable intermediate for synthesizing a range of biologically active compounds. With a molecular formula of $C_6H_8N_2O$ and a molecular weight of 124.14 g/mol, its handling requires a thorough understanding of its chemical properties and associated hazards to ensure the safety of laboratory personnel.^{[2][3][4]}

This guide provides an in-depth analysis of the safety data sheet (SDS) for **2-(Pyrimidin-2-yl)ethanol**. It is designed for researchers, scientists, and drug development professionals, offering not just procedural steps but also the scientific rationale behind them. Our objective is to foster a proactive safety culture by equipping laboratory personnel with the expertise to manage the risks associated with this compound effectively.

PART 1: Hazard Identification and GHS

Classification

A foundational aspect of chemical safety is a clear understanding of a substance's intrinsic hazards. **2-(Pyrimidin-2-yl)ethanol** is classified under the Globally Harmonized System (GHS)

with specific hazard statements that dictate its handling and storage protocols.^[2]

GHS Pictogram:

- Health Hazard/Harmful: A single exclamation mark pictogram is used, indicating that the substance may cause less serious health effects, such as irritation or acute toxicity.^[2]

Signal Word: Warning^[2]

Hazard Statements:^[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Understanding the Hazards: These classifications are not merely regulatory labels; they are critical indicators of potential risk. The H302 classification points to significant acute oral toxicity. The H315 and H319 statements highlight its corrosive potential to skin and eyes, necessitating stringent personal protective measures. Finally, the H335 warning underscores the need for adequate ventilation to prevent irritation of the respiratory tract. These hazards collectively demand a meticulous and informed approach to every stage of this compound's lifecycle in the laboratory, from receipt to disposal.

PART 2: Risk Assessment and Mitigation Workflow

A self-validating safety protocol begins with a systematic risk assessment. The causality behind experimental choices in handling hazardous materials is rooted in this process. Before any procedure involving **2-(Pyrimidin-2-yl)ethanol**, a workflow should be followed to identify potential exposure scenarios and implement appropriate controls.

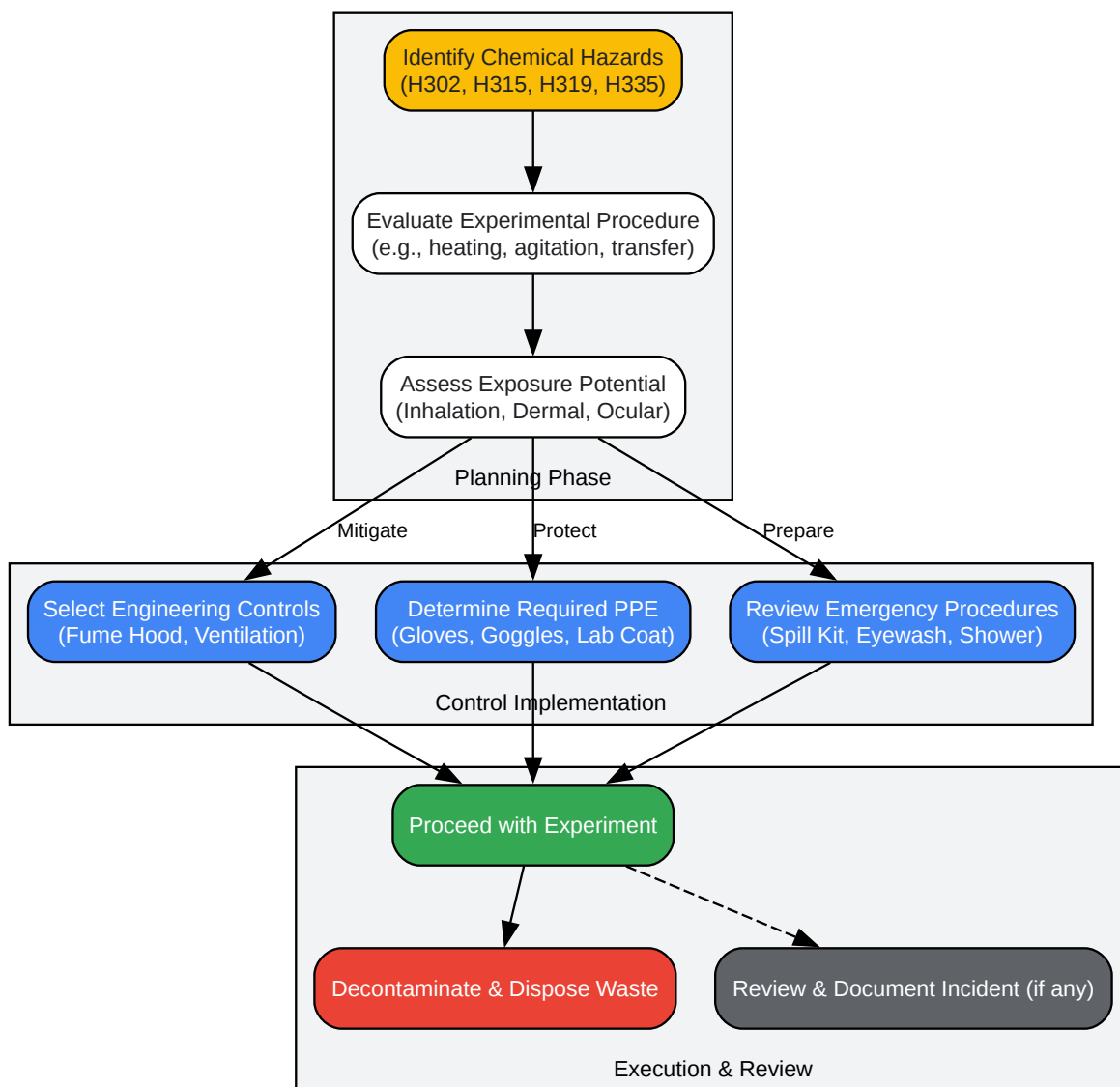


Figure 1: Risk Assessment Workflow

[Click to download full resolution via product page](#)Caption: Risk assessment workflow for **2-(Pyrimidin-2-yl)ethanol**.

PART 3: Exposure Control and Personal Protection

Based on the hazard assessment, a multi-layered approach to exposure control is mandatory. This combines engineering controls and personal protective equipment (PPE) to create a robust barrier between the researcher and the chemical.

Engineering Controls

The primary line of defense is to minimize vapor concentration in the breathing zone. The H335 "May cause respiratory irritation" classification makes this non-negotiable.

- Ventilation: All work with **2-(Pyrimidin-2-yl)ethanol**, including weighing and transfers, must be conducted in a well-ventilated area.[\[5\]](#)
- Chemical Fume Hood: For procedures with a higher risk of aerosolization (e.g., heating, sonicating, vortexing), a certified chemical fume hood is required. This provides a physical barrier and actively removes contaminants.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[5\]](#)

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of skin and eye irritation (H315, H319).

- Eye and Face Protection: Safety glasses with side shields are the minimum requirement. However, due to the "serious eye irritation" risk, chemical splash goggles are strongly recommended. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[\[5\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before use and changed immediately if contamination is suspected. [\[5\]](#) Proper glove removal technique is crucial to avoid skin contact.
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron should be worn to protect street clothes and underlying skin.

- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not typically required. However, if engineering controls fail or during a large spill, a government-approved respirator may be necessary.[5]

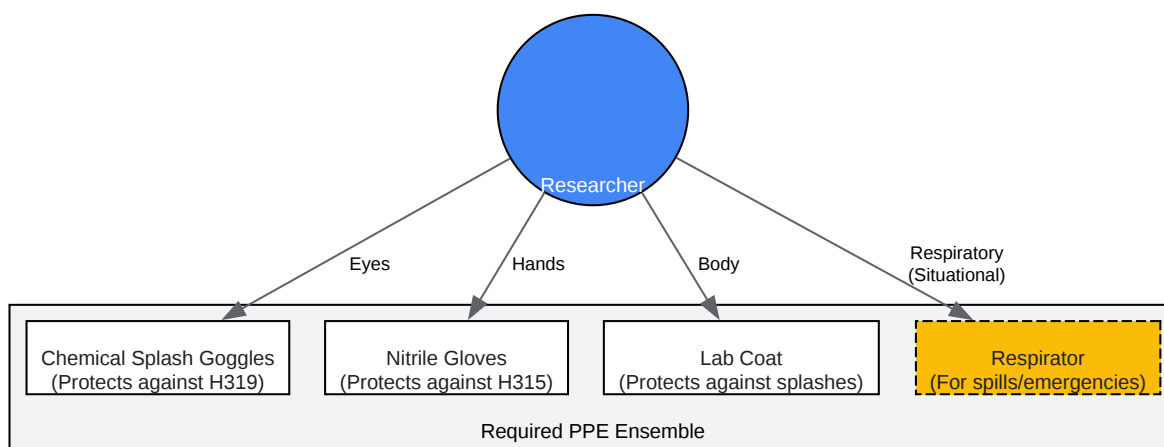


Figure 2: PPE for Handling 2-(Pyrimidin-2-yl)ethanol

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Caption: Essential PPE for mitigating exposure risks.

PART 4: Safe Handling, Storage, and Disposal

Handling Protocols

Adherence to standard laboratory practices is critical to prevent accidental exposure.

- Avoid Contact: Prevent all direct contact with skin, eyes, and clothing.[6]
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[5][6]
- No Consumption: Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6][7]

- Container Management: Keep the container tightly closed when not in use. Handle and open the container with care.[5]

Storage Conditions

Improper storage can lead to degradation of the compound and create unforeseen hazards.

- Location: Store in a cool, dry, and well-ventilated area away from incompatible substances. [6]
- Container: Keep in the original, tightly-sealed container.
- Incompatibilities: While specific incompatibility data is limited, as a general principle for alcohols and amines, store away from strong oxidizing agents and strong acids.

Disposal Considerations

Chemical waste must be managed in a way that ensures safety and environmental protection.

- Waste Classification: **2-(Pyrimidin-2-yl)ethanol** and any materials contaminated with it (e.g., gloves, absorbent pads) should be treated as hazardous chemical waste.
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not discharge into sewer systems or contaminate water sources.[8]
- Regulatory Compliance: All disposal practices must comply with local, regional, and national regulations.

PART 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with these procedures.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- If Swallowed (H302): Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately if you feel unwell.[\[6\]](#)
- If on Skin (H315): Immediately remove all contaminated clothing. Flush skin with running water for at least 15 minutes. Seek medical attention if irritation persists.[\[6\]](#)
- If in Eyes (H319): Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)
- If Inhaled (H335): Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[9\]](#)

Accidental Release Measures

- Evacuate: Evacuate unprotected personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[5\]](#)
- Absorb: Use an inert, non-combustible absorbent material (e.g., sand, vermiculite, or earth) to contain the spill.
- Collect: Sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[\[6\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[6\]](#)
- Specific Hazards: During a fire, irritating and toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x), may be generated through thermal decomposition.[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Summary of Key Data

Property	Value	Source
Chemical Name	2-(Pyrimidin-2-yl)ethanol	[2][3]
CAS Number	114072-02-5	[2][3]
Molecular Formula	C ₆ H ₈ N ₂ O	[2][3]
Molecular Weight	124.14 g/mol	[2][3]
Signal Word	Warning	[2]
Hazard Statements	H302, H315, H319, H335	[2]

Conclusion

2-(Pyrimidin-2-yl)ethanol is a valuable reagent in modern chemical research, but its utility is accompanied by distinct health hazards. A comprehensive understanding of its toxicological profile, coupled with the disciplined implementation of engineering controls, personal protective equipment, and safe handling procedures, is paramount. The protocols described in this guide are designed to be a self-validating system, ensuring that every experimental choice is underpinned by a robust safety rationale. By integrating these principles into daily laboratory practice, researchers can confidently and safely harness the synthetic potential of this important chemical intermediate.

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